

In-Depth Technical Guide: Health and Safety of 1,2,3,4-Tetramethylbenzene

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Compound of Interest

Compound Name: 1,2,3,4-Tetramethylbenzene

Cat. No.: B1201564

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **1,2,3,4-tetramethylbenzene** (also known as prehnitene), tailored for a scientific audience. The following sections detail its hazards, safe handling procedures, and emergency response protocols, with quantitative data summarized for clarity and key processes visualized.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **1,2,3,4-tetramethylbenzene** is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄	[1][2]
Molecular Weight	134.22 g/mol	[1][2]
Appearance	Colorless liquid	[1][3]
Odor	No information available	[1]
Boiling Point	203 °C / 397.4 °F	[1][4]
Melting Point	-6.2 °C (20.8 °F; 266.9 K)	[3]
Flash Point	68 °C / 154.4 °F	[1]
Density	0.9 g/cm ³	[1]
Vapor Pressure	0.385 mmHg @ 25 °C (estimated)	[5]
Water Solubility	Immiscible	[4][6][7]
Solubility in Other Solvents	Soluble in alcohol, ether, and benzene.	[6][8]

Toxicological Data

Toxicological data is crucial for assessing the potential health risks associated with exposure to **1,2,3,4-tetramethylbenzene**.

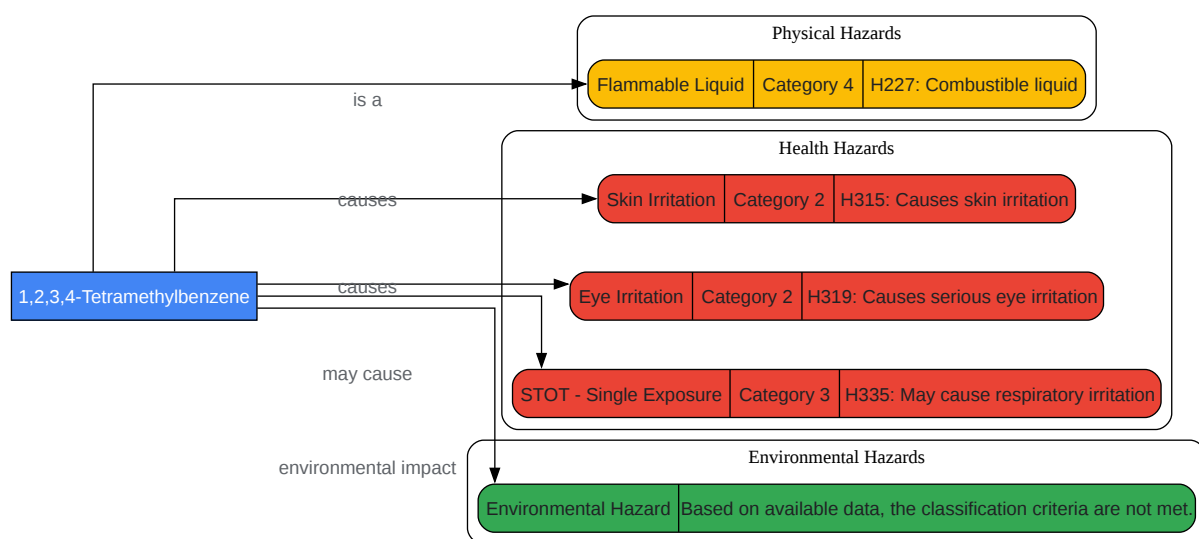
Metric	Value	Species	Route	Source
Oral LD50	>5000 mg/kg	Rat	Ingestion	[2][9]
Oral LD50	6408 mg/kg	Rat	Oral	[5]
Primary Skin Irritation	Mild positive response (erythema)	Rabbit	Dermal	[10][11][12]
Eye Irritation	Non-irritant	Rabbit	Ocular	[10][11][12]
Cutaneous Sensitization	Not a skin sensitizer	Guinea Pig	Dermal	[10][11][12]

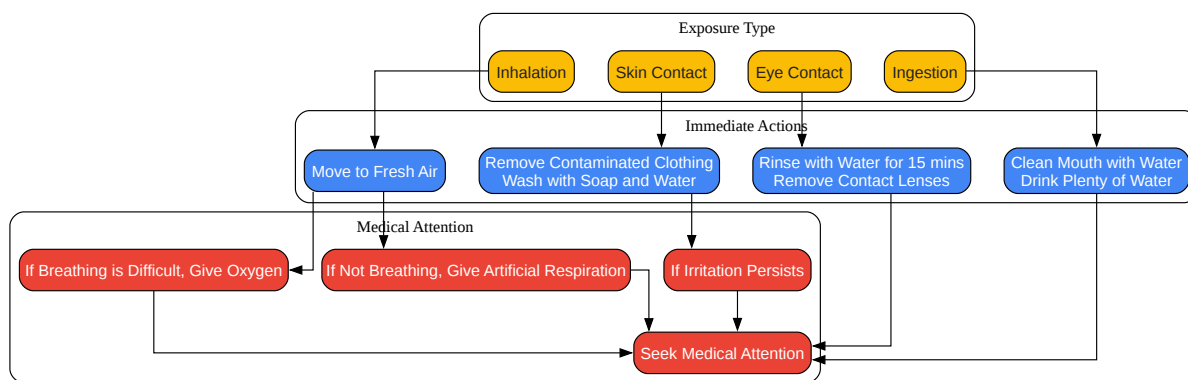
GHS Hazard Classification and Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

GHS classification aggregated from multiple sources.[2]





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